

Z-Ser(Tos)-Ome: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Z-Ser(Tos)-Ome

Cat. No.: B554270

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For researchers, scientists, and drug development professionals, **Z-Ser(Tos)-Ome**, or N-Benzylloxycarbonyl-O-tosyl-L-serine methyl ester, stands as a pivotal serine derivative. Its unique structural features make it a versatile building block in organic synthesis, particularly in the preparation of peptides and peptide-like structures containing modified amino acids. This technical guide provides an in-depth overview of the core features of **Z-Ser(Tos)-Ome**, including its physicochemical properties, key synthetic applications with detailed experimental protocols, and its role as a precursor to valuable chemical entities.

Core Physicochemical Properties

Z-Ser(Tos)-Ome is a white to off-white powder. Its stability and solubility in common organic solvents make it a convenient reagent for a variety of chemical transformations.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ NO ₇ S	[1]
Molecular Weight	407.44 g/mol	[1]
CAS Number	1492-52-0	[1]
Appearance	Powder	[1]
Purity	≥98%	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage Temperature	2-8°C, Sealed in dry conditions	[1]

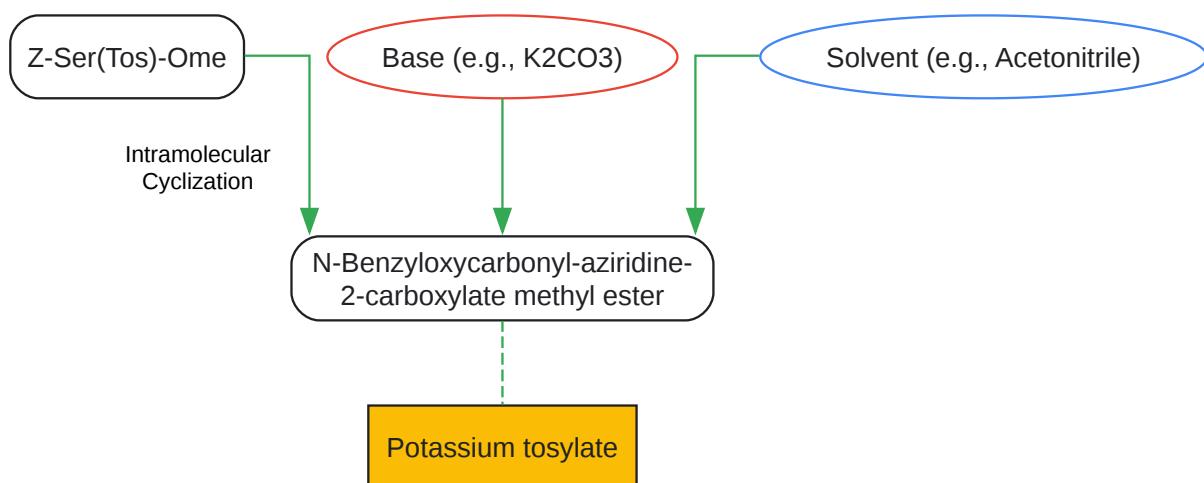
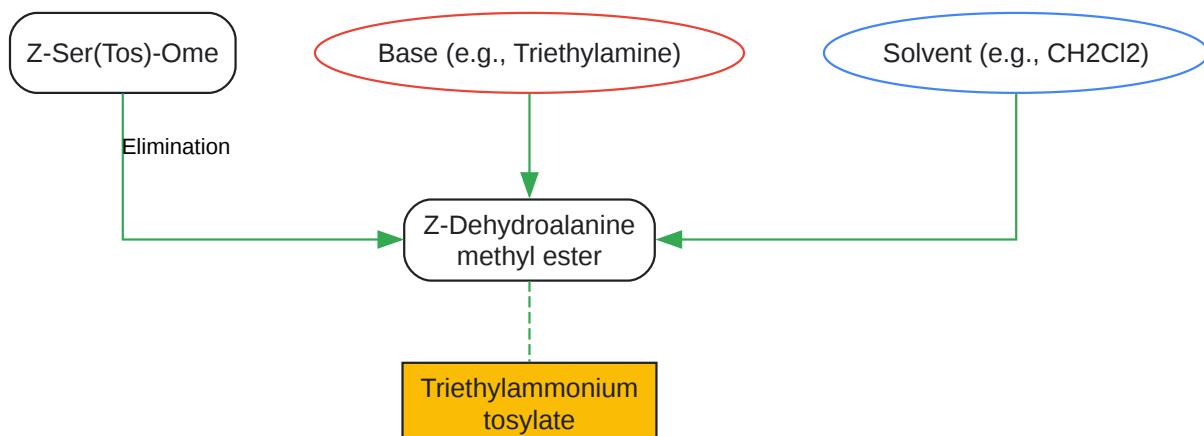
While a specific melting point for **Z-Ser(Tos)-Ome** is not readily available in the cited literature, a related compound, Boc-Ser(Tos)-Ome, has a reported melting point of 74-75°C^[3]. Due to its chiral nature, the optical rotation is a critical parameter, though a specific value for **Z-Ser(Tos)-Ome** was not found in the surveyed literature.

Key Synthetic Applications & Experimental Protocols

The primary utility of **Z-Ser(Tos)-Ome** lies in its role as a precursor for the synthesis of dehydroalanine residues and aziridine-2-carboxylates. The tosyl group serves as an excellent leaving group, facilitating elimination and cyclization reactions.

Synthesis of Z-Dehydroalanine Methyl Ester

Z-Ser(Tos)-Ome is a key starting material for the preparation of Z-dehydroalanine methyl ester, a valuable building block for the synthesis of bioactive peptides and other complex molecules. ^{[4][5]} The reaction proceeds via a base-mediated elimination of the tosyl group.



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References

- 1. 1492-52-0 CAS MSDS (Z-SER(TOS)-OME) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Z-SER(TOS)-OME | 1492-52-0 [chemicalbook.com]

- 3. lookchem.com [lookchem.com]
- 4. chemimpex.com [chemimpex.com]
- 5. aapep.bocsci.com [aapep.bocsci.com]
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